

Purification of 2-deoxy-scylo-inosose synthase (2-DOI Synthase)

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Compound Focus: 2-Deoxystreptamine

CAS No.: 2037-48-1

Cat. No.: S605150

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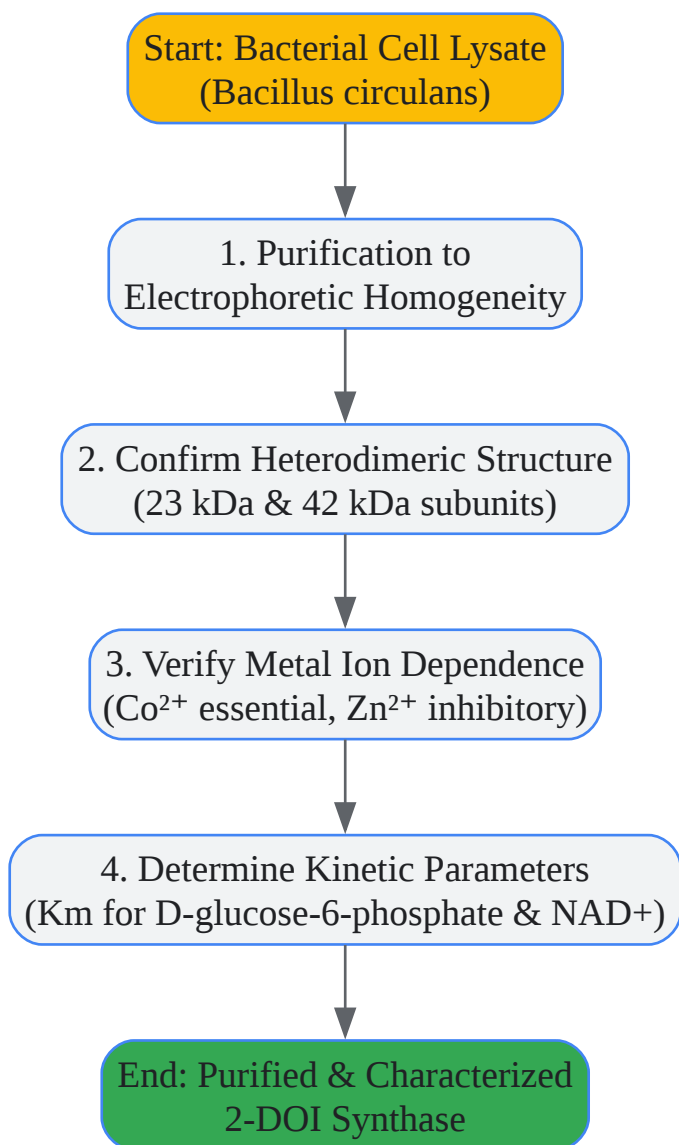
This enzyme catalyzes the first carbocyclization step in 2-DOS biosynthesis. The following table details its purification and characterization from *Bacillus circulans* SANK 72073, a butirosin-producing strain [1].

Characteristic	Description / Value
Source Organism	<i>Bacillus circulans</i> SANK 72073 [1]
Biosynthetic Role	Catalyzes carbocyclization of D-glucose-6-phosphate to 2-deoxy-scylo-inosose (2-DOI), the first committed step in 2-deoxystreptamine (2-DOS) biosynthesis [1].
Protein Structure	Heterodimer, electrophoretically pure [1]
Subunit Sizes	23 kDa and 42 kDa polypeptide chains [1]

| **Kinetic Parameters (Km)** | D-glucose-6-phosphate: (9.0×10^{-4}) M NAD⁺: (1.7×10^{-4}) M [1] || **Catalytic Efficiency (kcat)** | (7.3×10^{-2}) s⁻¹ (for D-glucose-6-phosphate) [1] || **Cofactor & Metal Ion Dependence** | **Essential:** Co²⁺ **Inhibitory:** Zn²⁺ [1] |

Experimental Protocol & Key Considerations

Here is a general workflow and key points to consider for the purification process, based on the study [1].



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Key Experimental Notes:

- The enzyme was purified to **electrophoretic homogeneity** [1].
- Although the specific chromatography methods were not detailed in the abstract, achieving a pure, heterodimeric protein confirms the effectiveness of the protocol [1].
- The distinct metal ion requirement (Co²⁺) and kinetic parameters differentiate this enzyme from similar ones in other pathways, such as dehydroquinase synthase in the shikimate pathway [1].

Frequently Asked Questions

Q1: What is the chemical identity of 2-deoxystreptamine? **2-Deoxystreptamine** (2-DOS) is a meso-1,3-diaminocyclitol with the chemical name (1R,2r,3S,4R,6S)-4,6-Diaminocyclohexane-1,2,3-triol (CAS No. 2037-48-1) [2]. It is the central aglycon core of many clinically important aminoglycoside antibiotics [3] [4].

Q2: Where can I find 2-DOS for analytical purposes? 2-DOS is available from chemical suppliers as an **impurity standard** (e.g., for Gentamicin) for use in analytical method development, validation, and quality control applications per regulatory guidelines [2]. These products are for analytical use only and not for human use [2].

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To cite this document: Smolecule. [Purification of 2-deoxy-scylo-inosose synthase (2-DOI Synthase)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605150#2-deoxystreptamine-purification-techniques>]

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